

Strontium Bromide: A Versatile Source of Strontium Ions for Chemical Synthesis

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Compound of Interest

Compound Name: Strontium bromide

Cat. No.: B079252

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Abstract

Strontium bromide (SrBr_2) is a valuable and versatile reagent in chemical synthesis, serving as a readily available source of strontium ions (Sr^{2+}). Its utility spans the synthesis of other strontium salts, the preparation of advanced materials such as doped phosphors and bioceramics, and as a catalyst in the formation of specialized polymers. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals, highlighting the role of **strontium bromide** in these synthetic applications. Quantitative data is summarized for clarity, and experimental workflows are visually represented.

Introduction

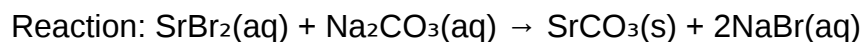
Strontium and its compounds have garnered significant interest due to their diverse applications, ranging from pyrotechnics and electronics to medicine. **Strontium bromide**, a salt of strontium and bromine, is a white, crystalline solid that is highly soluble in water, making it an excellent precursor for introducing strontium ions into a reaction mixture.^[1] This document outlines several key applications of **strontium bromide** as a strontium ion source in chemical synthesis.

Application Notes and Protocols

Synthesis of Other Strontium Salts

Strontium bromide is an effective starting material for the synthesis of other strontium salts, such as strontium carbonate and strontium nitrate, through precipitation reactions. These salts are important intermediates in various industrial processes.

Strontium carbonate is a key precursor in the production of other strontium compounds and is widely used in the ceramics and glass industries.



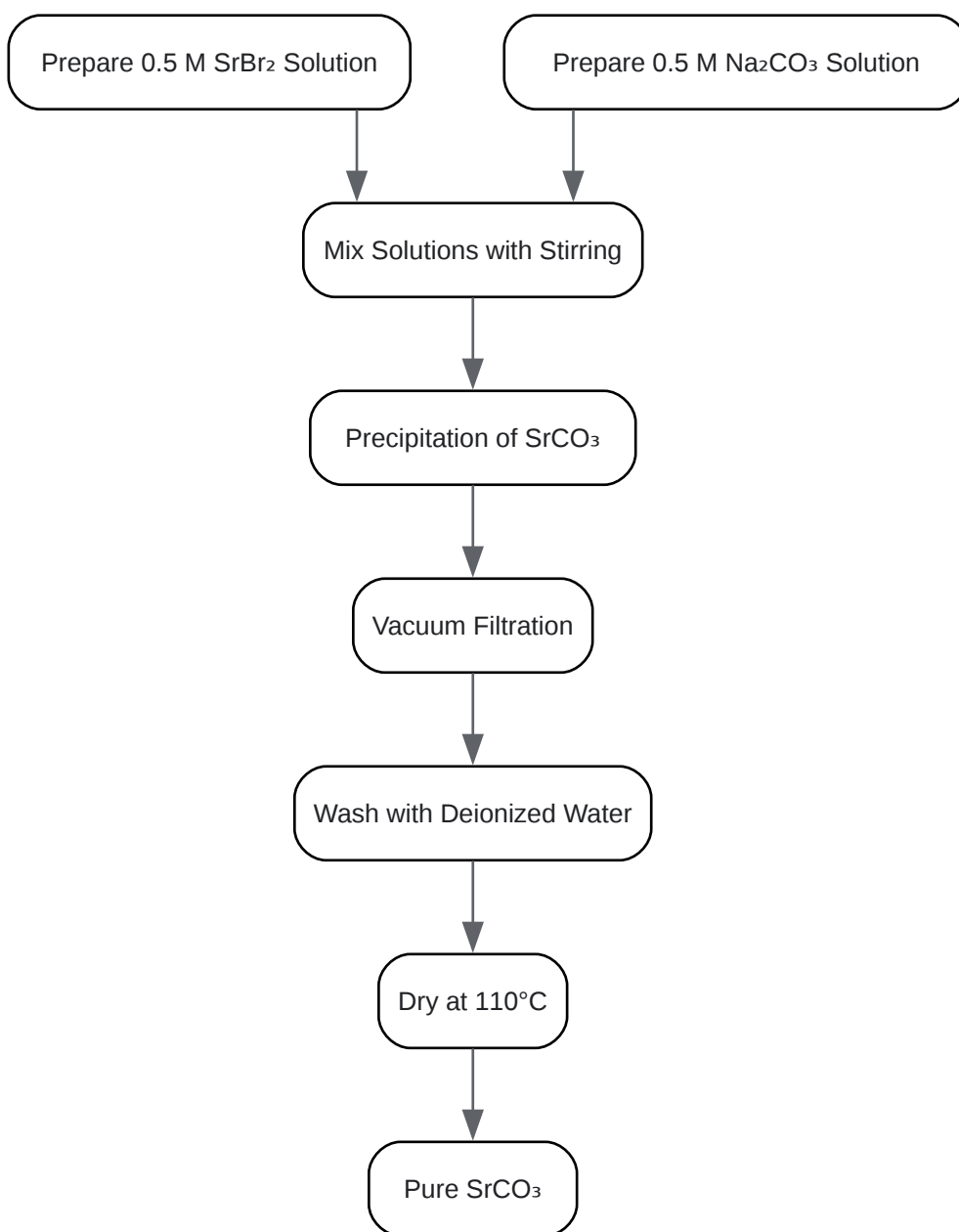
Experimental Protocol:

- **Reactant Preparation:** Prepare a 0.5 M solution of **strontium bromide** (SrBr_2) in deionized water. In a separate beaker, prepare a 0.5 M solution of sodium carbonate (Na_2CO_3).
- **Precipitation:** While vigorously stirring the **strontium bromide** solution at room temperature, slowly add the sodium carbonate solution dropwise. A white precipitate of strontium carbonate will form immediately.
- **Digestion:** Continue stirring the mixture for 1-2 hours to allow for the complete precipitation and aging of the strontium carbonate particles.
- **Isolation:** Collect the precipitate by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected precipitate with deionized water to remove any soluble impurities, such as sodium bromide. Repeat the washing step three times.
- **Drying:** Dry the purified strontium carbonate in an oven at 110°C to a constant weight.

Quantitative Data:

Parameter	Value	Reference
Reactant Concentration	0.5 M	[2]
Reaction Temperature	Room Temperature	[2]
Stirring Time	1-2 hours	
Theoretical Yield	~100%	[3]
Purity of SrCO_3	Up to 99.34%	[2]

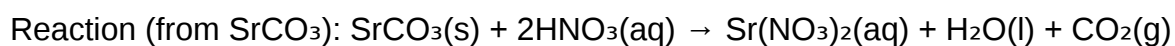
Experimental Workflow:



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Workflow for Strontium Carbonate Synthesis

Strontium nitrate is a critical component in pyrotechnics, imparting a brilliant red color to flames. It can be synthesized from **strontium bromide** via an intermediate step of converting it to strontium carbonate, followed by reaction with nitric acid.



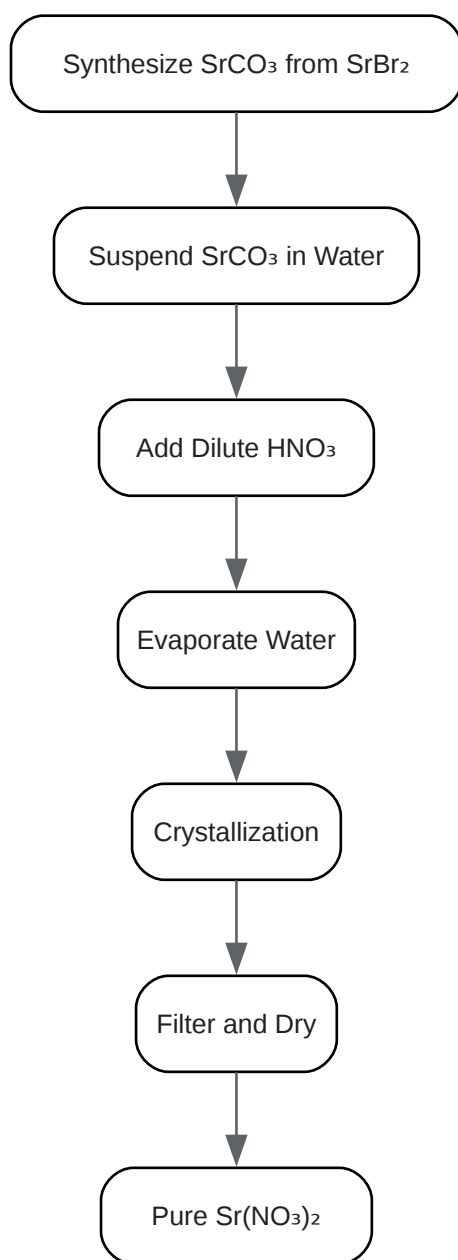
Experimental Protocol:

- **Strontium Carbonate Preparation:** Synthesize strontium carbonate from **strontium bromide** as described in section 2.1.1.
- **Reaction with Nitric Acid:** Suspend the synthesized strontium carbonate in a minimal amount of deionized water. Slowly add a stoichiometric amount of dilute nitric acid (e.g., 2 M) while stirring. Effervescence (release of CO₂) will be observed. Continue adding nitric acid until the fizzing ceases, indicating the complete reaction of the carbonate.[\[4\]](#)
- **Crystallization:** Gently heat the resulting strontium nitrate solution to evaporate the water and concentrate the solution. Allow the solution to cool slowly to room temperature to form crystals of strontium nitrate.
- **Isolation and Drying:** Collect the crystals by filtration and dry them in a desiccator.

Quantitative Data:

Parameter	Value	Reference
Nitric Acid Concentration	2 M	[4]
Reaction Temperature	Room Temperature	[4]
Yield from SrCO ₃	High	[5]

Experimental Workflow:



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Workflow for Strontium Nitrate Synthesis

Preparation of Advanced Materials

Strontium bromide serves as a strontium source for doping or constituting advanced materials with specific optical or biological properties.

Whitlockite is a calcium phosphate-based bioceramic with applications in bone regeneration. Doping with strontium can enhance its biological activity.^{[6][7]}

General Principle: Strontium ions from **strontium bromide** are incorporated into the whitlockite crystal structure during its precipitation from a solution containing calcium, magnesium, and phosphate ions.

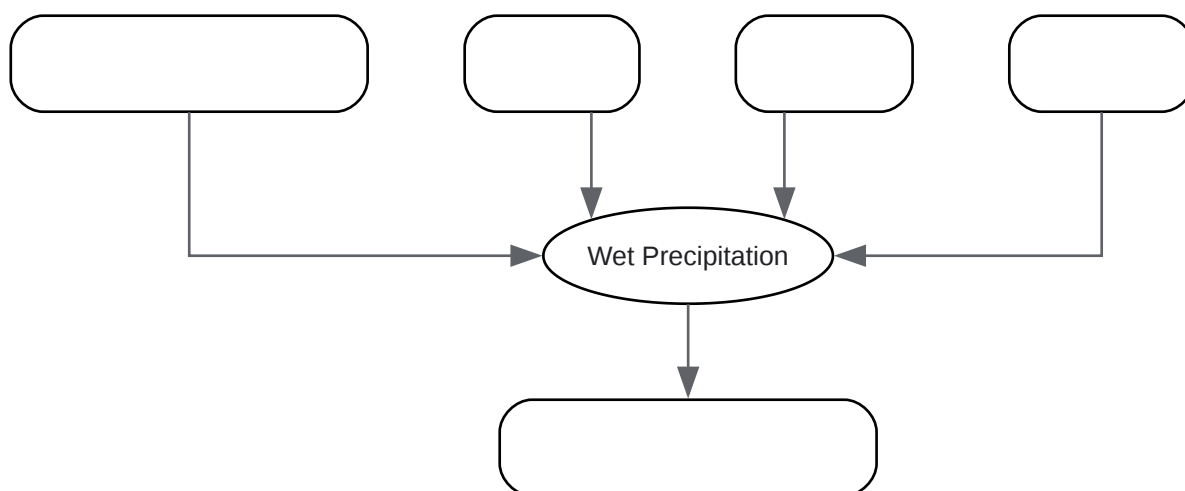
Experimental Protocol (Wet Precipitation):

- Precursor Solutions:
 - Prepare a solution of calcium hydroxide ($\text{Ca}(\text{OH})_2$), magnesium hydroxide ($\text{Mg}(\text{OH})_2$), and **strontium bromide** (SrBr_2) in deionized water. The molar ratio of Ca:Mg:Sr can be varied to achieve the desired doping level (e.g., 2.5, 5, 7.5 atomic % Sr substitution).[6]
 - Prepare a separate solution of phosphoric acid (H_3PO_4).
- Precipitation: Heat the calcium/magnesium/strontium solution to a specific temperature (e.g., 80°C). Slowly add the phosphoric acid solution while stirring vigorously. A precipitate will form.[6]
- Aging: Maintain the reaction mixture at the elevated temperature with continuous stirring for several hours to allow for the formation and crystallization of the strontium-doped whitlockite.
- Isolation and Purification: Cool the mixture to room temperature, and collect the precipitate by filtration. Wash the product thoroughly with deionized water to remove any unreacted ions.
- Drying: Dry the final product in an oven at a suitable temperature (e.g., 80-100°C).

Quantitative Data:

Parameter	Value	Reference
Strontium Substitution	2.5, 5, 7.5 atomic %	[6]
Reaction Temperature	80°C	
Aging Time	Several hours	

Logical Relationship Diagram:



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Synthesis of Strontium-Doped Whitlockite

Strontium aluminate doped with rare-earth elements is a prominent long-persistent phosphor. **Strontium bromide** can be used as the strontium source in various synthesis methods.

General Principle: Strontium ions from **strontium bromide**, along with an aluminum source and dopants (e.g., Eu^{2+} , Dy^{3+}), are reacted at high temperatures to form the crystalline strontium aluminate host lattice.

Experimental Protocol (Solution Combustion Method):

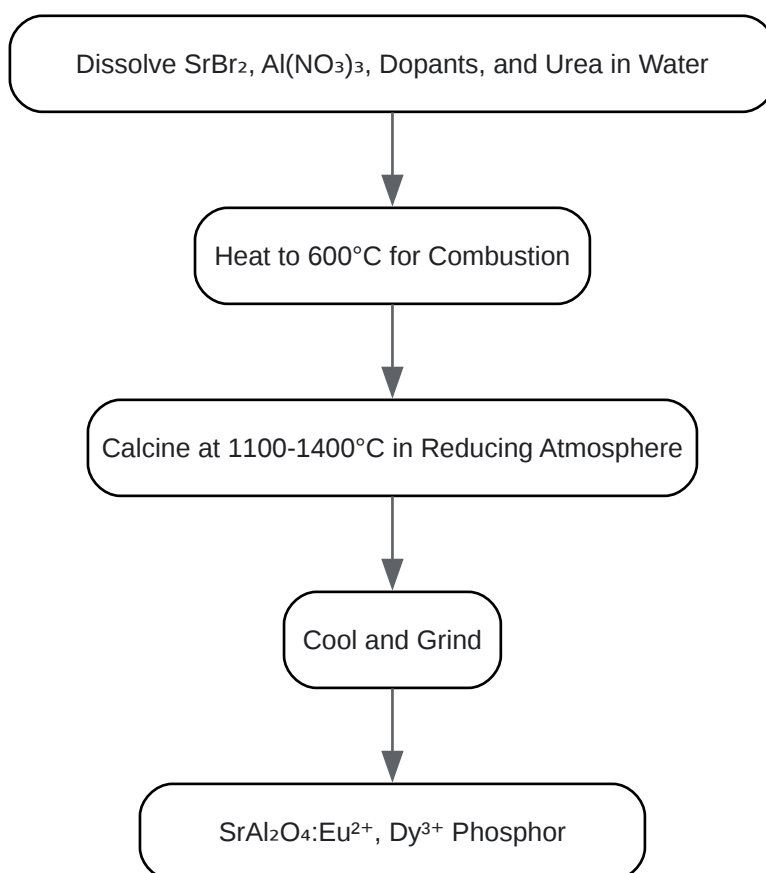
- **Precursor Solution:** Dissolve stoichiometric amounts of **strontium bromide** (SrBr_2), aluminum nitrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$), and the dopant nitrates (e.g., $\text{Eu}(\text{NO}_3)_3$, $\text{Dy}(\text{NO}_3)_3$) in deionized water. Add a fuel such as urea.[8]
- **Combustion:** Heat the precursor solution in a furnace preheated to a high temperature (e.g., 600°C). The solution will dehydrate, decompose, and then undergo a self-sustaining combustion reaction, forming a voluminous, foamy ash.[8]
- **Calcination:** Calcine the resulting ash at a higher temperature (e.g., $1100\text{--}1400^\circ\text{C}$) in a reducing atmosphere (e.g., 5% H_2 /95% Ar) for several hours to promote crystallization and activate the dopants.[9]

- **Cooling and Grinding:** Allow the product to cool to room temperature and then grind it into a fine powder.

Quantitative Data:

Parameter	Value	Reference
Combustion Temperature	~600°C	[8]
Calcination Temperature	1100-1400°C	[9][10]
Calcination Atmosphere	5% H ₂ /95% Ar	[9]
Dopant Concentration	Varies (e.g., 1% Eu, 2% Dy)	[9]

Experimental Workflow:



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Workflow for Strontium Aluminate Phosphor Synthesis

Role in the Synthesis of Poly(phenylcarbyne)

Strontium bromide has been noted for its role in the facile synthesis of poly(phenylcarbyne), a precursor to diamond-like carbon. While detailed protocols are proprietary, the general principle involves the use of **strontium bromide** as a catalyst or reagent to facilitate the polymerization of a phenylcarbyne monomer. Further research into specific methodologies is encouraged for interested parties.

Safety Information

Strontium bromide is a skin and eye irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Strontium bromide is a highly effective and versatile source of strontium ions for a range of chemical syntheses. Its high solubility in water and predictable reactivity make it an excellent starting material for the preparation of other strontium salts and for the incorporation of strontium into advanced materials. The protocols provided herein offer a foundation for researchers to explore the diverse applications of this important chemical compound.

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